

Personal protective equipment for handling 3-Hydroxy-5-phenyl-cyclohex-2-enone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-5-phenyl-cyclohex-2-enone

Cat. No.: B1306589

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Essential Safety and Handling Guide for 3-Hydroxy-5-phenyl-cyclohex-2-enone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Hydroxy-5-phenyl-cyclohex-2-enone** (CAS No: 35376-44-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

1. Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxy-5-phenyl-cyclohex-2-enone is classified as harmful if swallowed and is an irritant. [1][2] It is a white to off-white solid with a melting point of 186-187°C.[2] Appropriate personal protective equipment is mandatory to prevent exposure.

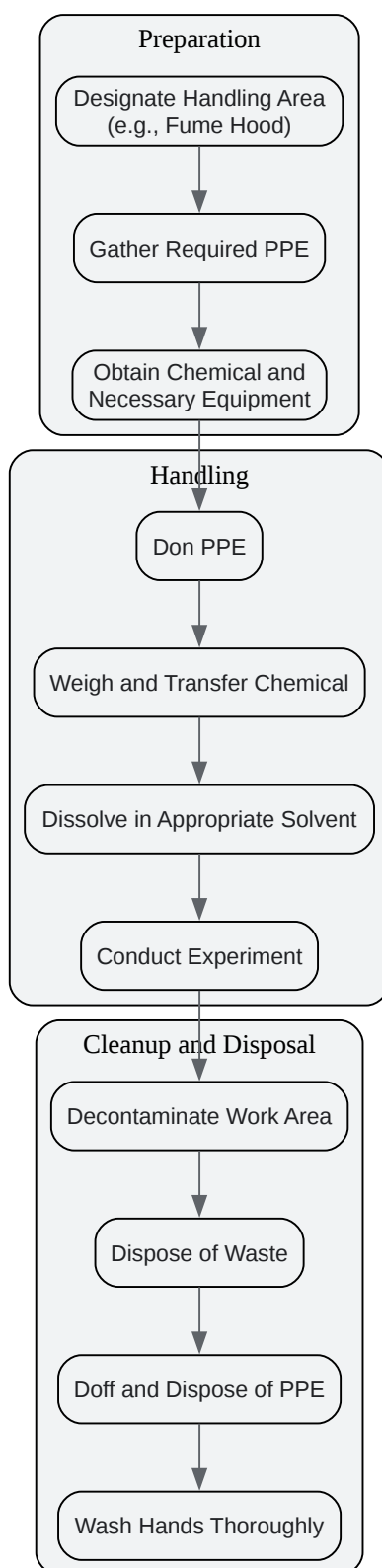
Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile or neoprene gloves.	Prevents skin contact with the chemical.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.	Minimizes inhalation of the compound.

2. Safe Handling Procedures

Adherence to the following operational plan is critical for safe handling.

Experimental Workflow for Handling **3-Hydroxy-5-phenyl-cyclohex-2-enone**



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Caption: Workflow for the safe handling and disposal of **3-Hydroxy-5-phenyl-cyclohex-2-enone**.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific, well-ventilated area for handling, preferably a chemical fume hood.
 - Assemble all necessary PPE as outlined in Table 1.
 - Bring the chemical container and all required experimental apparatus to the designated area.
- Handling:
 - Put on all required PPE before opening the chemical container.
 - Carefully weigh and transfer the solid compound, avoiding the creation of dust.
 - If required, dissolve the compound in a suitable solvent within the fume hood.
 - Proceed with the experimental protocol.

3. Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Workflow



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References

- 1. 3-(2-Hydroxyphenyl)-5-phenylcyclohex-2-enone | C₁₈H₁₆O₂ | CID 72941509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Hydroxy-5-phenyl-2-cyclohexen-1-one, 97% | 35376-44-4 [amp.chemicalbook.com]
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